

Safety and Handling of Palmitoylglycine-d31: A Technical Guide

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Compound of Interest

Compound Name: Palmitoylglycine-d31

Cat. No.: B12425256

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Palmitoylglycine-d31**, a deuterated form of the endogenous lipid mediator N-palmitoylglycine. The information herein is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in a laboratory setting.

Introduction to Palmitoylglycine-d31

Palmitoylglycine-d31 is a stable isotope-labeled version of N-palmitoylglycine, an N-acyl amino acid that has been identified as an endogenous signaling molecule. N-palmitoylglycine is involved in the modulation of pain and inflammation through its interaction with sensory neurons. The deuterated form, **Palmitoylglycine-d31**, is a valuable tool in biomedical research, particularly in mass spectrometry-based applications, where it serves as an internal standard for the accurate quantification of its non-deuterated counterpart in biological samples.

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Palmitoylglycine-d31** is not readily available, the safety information for the non-deuterated form, N-Palmitoyl Glycine, provides a strong basis for its handling.

GHS Hazard Classification (based on N-Palmitoyl Glycine):

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Eye Irritation (Category 2A): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1]

Precautionary Statements:

- Prevention:
 - Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
 - Wash skin thoroughly after handling.
 - Do not eat, drink, or smoke when using this product.
 - Use only outdoors or in a well-ventilated area.
 - Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
 - If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
 - If on skin: Wash with plenty of water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.[3]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[3]
 - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- Storage:

- Store in a well-ventilated place. Keep container tightly closed.
- Store locked up.
- Disposal:
 - Dispose of contents/container to an approved waste disposal plant.

Quantitative Data Summary

The following tables summarize the key quantitative data for N-Palmitoyl Glycine, which are expected to be very similar for **Palmitoylglycine-d31**.

Property	Value
Molecular Formula	C18H4D31NO3
Molecular Weight	344.7 g/mol (for d31)
Appearance	Crystalline solid
Storage Temperature	-20°C
Solubility	Soluble in organic solvents such as ethanol, methanol, and dimethyl sulfoxide (DMSO).

Data for N-Palmitoyl Glycine is used as a proxy where specific data for the deuterated form is unavailable.

Handling and Storage of Deuterated Compounds

The primary consideration when handling deuterated compounds like **Palmitoylglycine-d31** is the prevention of hydrogen-deuterium (H-D) exchange. This occurs when deuterium atoms on the molecule are replaced by hydrogen atoms from the environment, compromising the isotopic purity of the standard.

Key Handling Guidelines:

- **Work in a Dry Environment:** Handle the compound in a glove box or under a dry, inert atmosphere (e.g., nitrogen or argon) to minimize exposure to moisture.

- **Use Dry Glassware and Solvents:** All glassware, syringes, and other equipment should be thoroughly dried before use. Use high-purity, anhydrous solvents for preparing solutions.
- **Minimize Exposure to Air:** Once opened, use the compound as quickly as possible. For long-term storage of solutions, use vials with PTFE-lined caps to ensure a tight seal.
- **Storage:** Store the solid compound and its solutions at -20°C or lower, protected from light.^[4] For stock solutions, storage at -80°C is recommended for up to 6 months.^[4]

Experimental Protocols

Preparation of a Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **Palmitoylglycine-d31**.

Materials:

- **Palmitoylglycine-d31** solid
- Anhydrous Dimethyl Sulfoxide (DMSO) or other suitable anhydrous organic solvent
- Calibrated analytical balance
- Dry, inert gas (e.g., argon or nitrogen)
- Class A volumetric flasks
- Dry, clean glass vials with PTFE-lined caps

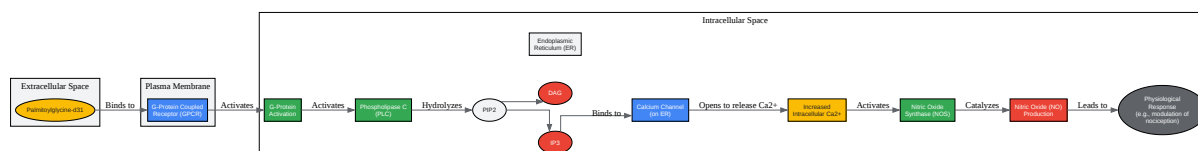
Procedure:

- **Equilibration:** Allow the sealed container of **Palmitoylglycine-d31** to warm to room temperature before opening to prevent condensation of moisture.
- **Inert Atmosphere:** Perform all subsequent steps in a glove box or under a gentle stream of dry, inert gas.
- **Weighing:** Carefully weigh the desired amount of **Palmitoylglycine-d31** using a calibrated analytical balance.

- **Dissolution:** Transfer the weighed compound to a volumetric flask. Add a small amount of the anhydrous solvent to dissolve the solid completely.
- **Dilution:** Once dissolved, add the solvent to the mark on the volumetric flask to achieve the final desired concentration.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in dry glass vials with PTFE-lined caps. Store the aliquots at -80°C for long-term stability.

Signaling Pathway of N-Palmitoyl Glycine

N-Palmitoyl Glycine has been shown to act as a modulator of calcium influx and nitric oxide production in sensory neurons.[2][5] This signaling is initiated by the binding of N-Palmitoyl Glycine to a G-protein coupled receptor (GPCR).

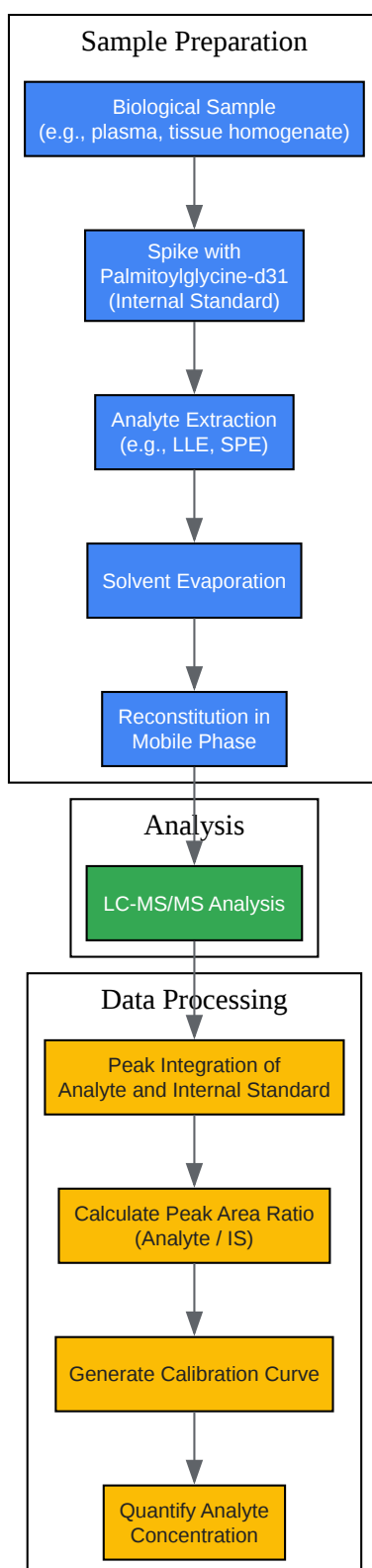


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N-Palmitoyl Glycine Signaling Pathway

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the quantification of an analyte in a biological sample using **Palmitoylglycine-d31** as an internal standard.



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Workflow for Quantification using a Deuterated Standard

Emergency Procedures

First-Aid Measures:

- Inhalation: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.^[3]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[3]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides.

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Do not let product enter drains.
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

This technical guide is intended to provide comprehensive safety and handling information for **Palmitoylglycine-d31**. Researchers should always consult with their institution's safety office and adhere to all local, state, and federal regulations regarding the handling and disposal of chemical reagents.

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